

In-depth Technical Guide: Spectroscopic Data of 4-Hydroxy-3-nitropyridine N-oxide

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Compound of Interest

Compound Name:	4-Hydroxy-3-nitropyridine N-oxide
CAS No.:	31872-57-8
Cat. No.:	B189616

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This technical guide provides a comprehensive overview of the spectroscopic properties of **4-Hydroxy-3-nitropyridine N-oxide**, a key heterocyclic compound with applications in medicinal chemistry and materials science. This document details available spectroscopic data, outlines relevant experimental protocols, and presents a logical workflow for its analysis.

Spectroscopic Data

At present, detailed, publicly available experimental spectroscopic data (NMR, IR, MS, UV-Vis) for **4-Hydroxy-3-nitropyridine N-oxide** is limited. However, valuable insights can be drawn from the extensive data available for the closely related precursor, 4-nitropyridine N-oxide, and the known spectroscopic characteristics of N-oxide functional groups.

General Spectroscopic Characteristics of Pyridine N-Oxides

- Infrared (IR) Spectroscopy: Pyridine N-oxides typically exhibit a strong vibration band for the N^+-O^- bond in the region of $1200-1300\text{ cm}^{-1}$. The presence of other functional groups, such

as the nitro (NO₂) and hydroxyl (OH) groups in the target molecule, will also produce characteristic absorption bands. Specifically, the NO₂ group is expected to show symmetric and asymmetric stretching vibrations around 1350 cm⁻¹ and 1550 cm⁻¹, respectively. The OH group will present a broad absorption band in the region of 3200-3600 cm⁻¹.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: The N-oxide group generally causes a downfield shift in the ¹H and ¹³C NMR spectra for the adjacent protons and carbons in the pyridine ring compared to the parent pyridine.[1]
- Mass Spectrometry (MS): The mass spectrum of a pyridine N-oxide typically shows a significant (M-16)⁺ ion, corresponding to the loss of an oxygen atom.

Spectroscopic Data of the Precursor: 4-Nitropyridine N-oxide

For comparative analysis, the following tables summarize the spectroscopic data for 4-nitropyridine N-oxide.

Table 1: ¹H and ¹³C NMR Spectroscopic Data for 4-Nitropyridine N-oxide

Nucleus	Chemical Shift (δ, ppm)
¹ H	8.23 (d, J = 7.6 Hz, 2H), 8.13 (d, J = 7.6 Hz, 2H) (in CDCl ₃)[2]
¹³ C	Data not readily available in summarized format

Table 2: Key IR Absorptions for 4-Nitropyridine N-oxide

Functional Group	Wavenumber (cm ⁻¹)
N ⁺ -O ⁻ Stretch	~1250 - 1300
NO ₂ Asymmetric Stretch	~1540
NO ₂ Symmetric Stretch	~1350

Table 3: Mass Spectrometry Data for 4-Nitropyridine N-oxide

Ion	m/z
[M] ⁺	140
[M-O] ⁺	124

Table 4: UV-Vis Spectroscopic Data for 4-Nitropyridine N-oxide

Solvent	λ_{max} (nm)
Solvent Dependent	Broad absorption band

Experimental Protocols

Synthesis of 4-Hydroxy-3-nitropyridine N-oxide

A documented method for the synthesis of **4-Hydroxy-3-nitropyridine N-oxide** involves the reaction of 4-nitropyridine N-oxide with acetic anhydride. This reaction reportedly yields both 4-hydroxypyridine N-oxide and the target molecule, **4-hydroxy-3-nitropyridine N-oxide**.^[1] A detailed, step-by-step protocol from the primary literature is essential for reproducible synthesis and is actively being sought.

Synthesis of the Precursor: 4-Nitropyridine N-oxide

The precursor, 4-nitropyridine N-oxide, can be synthesized via the nitration of pyridine N-oxide.

Materials:

- Pyridine N-oxide
- Fuming Nitric Acid (HNO₃)
- Concentrated Sulfuric Acid (H₂SO₄)
- Ice
- Saturated Sodium Carbonate Solution

- Acetone

Procedure:[3]

- Preparation of the Nitrating Mixture: In a flask cooled in an ice bath, slowly add concentrated sulfuric acid to fuming nitric acid with stirring.
- Reaction: Heat pyridine N-oxide in a separate reaction flask. Slowly add the prepared nitrating mixture to the heated pyridine N-oxide solution. After the addition is complete, heat the reaction mixture at a higher temperature for several hours.
- Work-up: Cool the reaction mixture to room temperature and pour it over crushed ice. Carefully neutralize the mixture with a saturated sodium carbonate solution until a pH of 7-8 is reached.
- Isolation and Purification: Collect the precipitated yellow solid by vacuum filtration. The crude product can be purified by recrystallization from acetone.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a logical workflow for the synthesis and spectroscopic characterization of **4-Hydroxy-3-nitropyridine N-oxide**.

Caption: Synthesis and analysis workflow for **4-Hydroxy-3-nitropyridine N-oxide**.

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